

Dichloromethane polarity and solvent capabilities

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Compound of Interest

Compound Name: *Dichloromethanol*

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An In-depth Technical Guide to Dichloromethane: Polarity, Solvent Capabilities, and Experimental Applications

Abstract

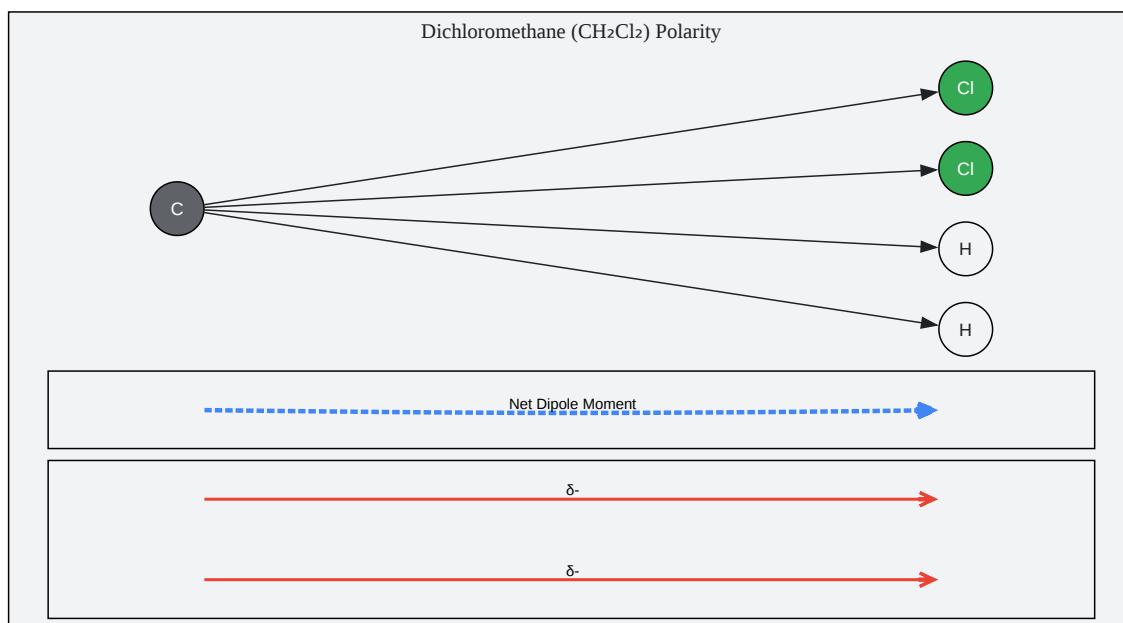
Dichloromethane (CH_2Cl_2), commonly known as methylene chloride (DCM), is a volatile, colorless organochloride compound widely utilized across chemical, pharmaceutical, and research industries.^[1] Its efficacy as a solvent is rooted in its moderately polar, aprotic nature, which enables it to dissolve a broad spectrum of both polar and nonpolar organic compounds.^[2] This guide provides a comprehensive technical overview of the physicochemical properties of dichloromethane, focusing on the molecular basis of its polarity and its versatile capabilities as a solvent. It details its principal applications in drug development and laboratory research, including extraction, chromatography, and organic synthesis.^{[3][4][5]} Furthermore, this document furnishes detailed experimental protocols for solvent purification and liquid-liquid extraction, supported by workflow diagrams. All quantitative data are consolidated into structured tables for clarity and comparative analysis, targeting researchers, scientists, and professionals in drug development.

Physicochemical Properties and Polarity

The utility of dichloromethane as a solvent is a direct consequence of its unique molecular structure and resulting electronic properties. It is classified as a polar aprotic solvent, meaning it possesses a significant dipole moment but lacks acidic protons, and therefore cannot act as a hydrogen-bond donor.^{[6][7]}

Molecular Structure and Polarity

Dichloromethane has a tetrahedral geometry with a central carbon atom bonded to two hydrogen atoms and two chlorine atoms. The significant electronegativity difference between carbon and chlorine atoms induces polar C-Cl bonds. Although the molecule is symmetrical, the vector sum of the individual bond dipoles does not cancel out, resulting in a net molecular dipole moment of approximately 1.6 Debye.^[1] This permanent dipole is the primary source of its polarity and its ability to engage in dipole-dipole interactions with solute molecules.^[2]



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Caption: Molecular structure and net dipole moment of Dichloromethane.

Quantitative Data

The solvent properties of dichloromethane are quantified by several key physical constants. Its dielectric constant is high enough to be considered polar, enabling it to stabilize charged intermediates and dissolve moderately polar compounds.^{[8][9]}

Table 1: Core Physical and Polarity Data for Dichloromethane

Property	Value	Reference(s)
Identifiers		
Molecular Formula	CH ₂ Cl ₂	[10]
Molecular Weight	84.93 g/mol	[1] [11] [12]
CAS Number	75-09-2	[1]
Thermodynamic Properties		
Boiling Point	39.6 - 40°C	[1] [6] [11] [12]
Melting Point	-95.1°C	[1] [12]
Density (at 20°C)	1.326 g/mL	[1] [11]
Vapor Pressure (at 25°C)	435 mm Hg	[1]
Optical & Electrical Properties		
Refractive Index (at 20°C)	1.424	[1] [11]
Dielectric Constant (at 25°C)	8.93 - 9.1	[1] [6] [9] [11] [13]
Dipole Moment	1.6 D	[1]
Polarity Index (P')	3.1	[11] [14]
Fluid Properties		
Viscosity (at 20°C)	0.44 cP	[11]
Surface Tension (at 20°C)	28.12 dyn/cm	[11]
Solubility		
Solubility in Water (at 20°C)	1.60% w/w	[11]

| Solubility of Water in DCM (at 20°C) | 0.24% w/w |[\[11\]](#) |

Table 2: Hansen Solubility Parameters (HSP) for Dichloromethane Hansen Solubility Parameters provide a method for predicting solvent-solute interactions based on energy

contributions from dispersion forces (δd), polar forces (δp), and hydrogen bonding (δh). The units are in MPa $^{1/2}$.

Parameter	Value (MPa $^{1/2}$)	Reference(s)
Dispersion (δd)	18.2	[15]
Polar (δp)	6.3	[15]
Hydrogen Bonding (δh)	6.1	[15]
Total (δt)	20.2	[15]

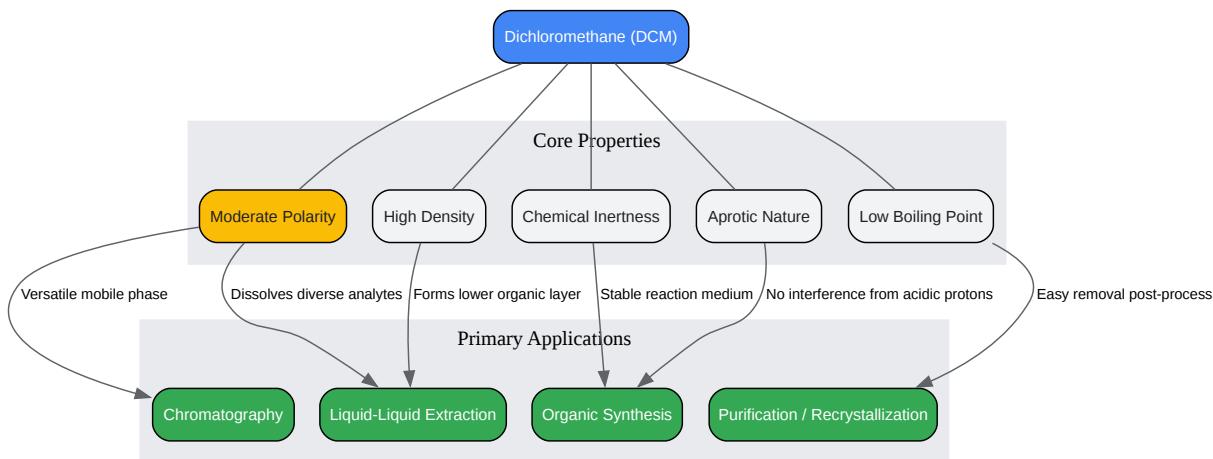
Table 3: Miscibility of Dichloromethane with Common Laboratory Solvents Dichloromethane is miscible with a wide array of organic solvents, making it highly versatile for creating solvent systems with tailored polarities.

Solvent	Miscibility
Acetone	Miscible
Acetonitrile	Miscible
Chloroform	Miscible
Diethyl Ether	Miscible
Ethanol	Miscible
Ethyl Acetate	Miscible
Hexane / Heptane	Miscible
Methanol	Miscible
Tetrahydrofuran (THF)	Miscible
Toluene	Miscible
Water	Immiscible (Low Solubility)

Source: Synthesized from multiple miscibility charts.[\[16\]](#)[\[17\]](#)[\[18\]](#)

Solvent Capabilities and Applications

DCM's balanced physicochemical properties make it an indispensable solvent in both laboratory and industrial settings, particularly in pharmaceutical development.



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Caption: Relationship between DCM's properties and its key applications.

Key Applications in Drug Development and Research

- **Liquid-Liquid Extraction (LLE):** DCM is a preferred solvent for LLE due to its ability to dissolve a wide range of organic compounds, its immiscibility with water, and its high density (1.326 g/mL), which facilitates clean separation as the lower organic layer.[19][20] It is extensively used to extract active pharmaceutical ingredients (APIs) from natural sources or from aqueous reaction mixtures.[5]
- **Chromatography:** In both thin-layer (TLC) and column chromatography, DCM is used as a component of the mobile phase.[4] Its moderate polarity allows for the effective separation of a wide variety of compounds.[21]
- **Organic Synthesis:** DCM serves as a versatile and relatively inert reaction medium for numerous chemical transformations, such as oxidations, reductions, and couplings.[3][5] Its aprotic nature prevents it from interfering with reactions involving strong bases or other proton-sensitive reagents.[5]

- Purification and Manufacturing: The pharmaceutical industry uses DCM as a process solvent for the manufacturing and purification of steroids, antibiotics, and vitamins.[19][22] Its low boiling point (39.6 °C) simplifies its removal from the final product through evaporation.[4]

Experimental Protocols

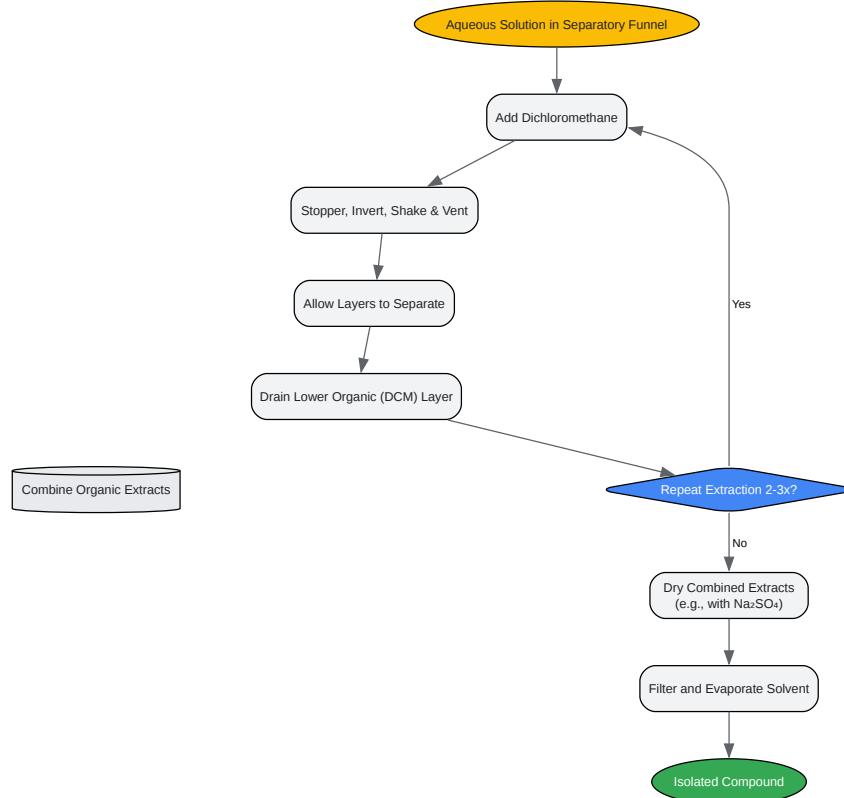
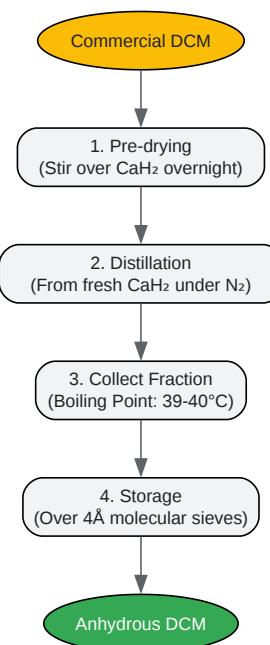
Proper handling and preparation of solvents are critical for reproducible experimental outcomes. The following protocols provide standardized procedures for the purification and use of dichloromethane in a laboratory setting.

Protocol for General Solvent Purification

For reactions sensitive to water or acidic impurities, commercial-grade dichloromethane should be purified.

Methodology:

- Pre-drying: Stir the solvent over anhydrous calcium chloride (CaCl_2) or calcium hydride (CaH_2) for several hours (or overnight) to remove the bulk of the water. Calcium hydride is more effective but reacts vigorously with water and should be handled with caution.
- Distillation: Decant the pre-dried solvent into a dry distillation apparatus. Add fresh drying agent (e.g., CaH_2 or phosphorus pentoxide, P_4O_{10}) to the distilling flask.
- Perform Distillation: Distill the dichloromethane under an inert atmosphere (e.g., nitrogen or argon) at atmospheric pressure. Collect the fraction boiling at 39-40°C.
- Storage: Store the freshly distilled, anhydrous dichloromethane in a sealed container over molecular sieves (3Å or 4Å) to prevent re-absorption of atmospheric moisture. The container should be stored in a cool, dark place.



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